

Part 1: The 2-Aminobenzamide Class (Epigenetic Modulation)

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Compound of Interest

Compound Name: *4-amino-N-ethyl-3-(methylamino)benzamide*

Cat. No.: *B8708863*

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The 2-aminobenzamide moiety is the structural cornerstone of a major class of Histone Deacetylase (HDAC) inhibitors. Unlike hydroxamic acids (e.g., SAHA) which are pan-HDAC inhibitors, 2-aminobenzamides exhibit exquisite selectivity for Class I HDACs (HDAC1, 2, and 3).

Mechanism of Action

The 2-aminobenzamide group functions as a Zinc-Binding Group (ZBG).

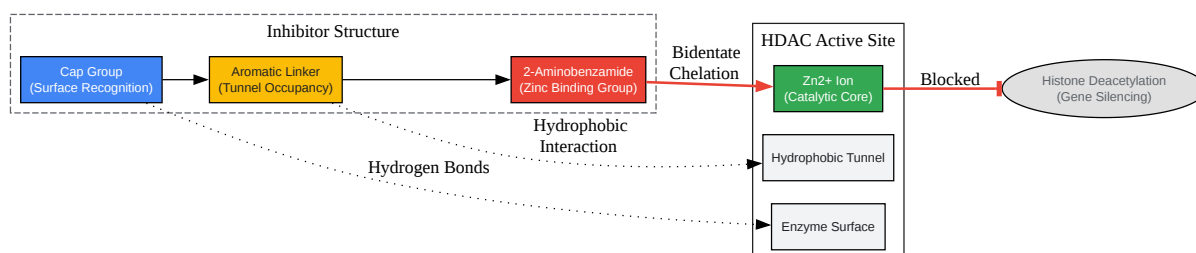
- **Chelation:** The ortho-amino group and the carbonyl oxygen of the amide bond form a bidentate chelate with the Zn^{2+} ion in the catalytic pocket of the HDAC enzyme.
- **Internal Cavity Binding:** This chelation blocks the entry of the acetylated lysine substrate, preventing deacetylation.
- **Selectivity:** The internal cavity of Class I HDACs (specifically the "foot pocket") accommodates the benzamide scaffold better than Class II HDACs, conferring isoform selectivity.

Key Therapeutic Agents:

- Entinostat (MS-275): High selectivity for HDAC1 and HDAC9. Used in metastatic breast cancer (in combination with aromatase inhibitors).
- Tucidinostat (Chidamide): Approved for peripheral T-cell lymphoma; utilizes a fluorine substitution to enhance potency.
- Mocetinostat (MGCD0103): Targets HDAC1, 2, and 3; investigated for diffuse large B-cell lymphoma.

Structure-Activity Relationship (SAR)

- Zinc Binding Group (ZBG): The 2-amino group is non-negotiable. Removal or acetylation of this amine abolishes Zn^{2+} binding.
- Linker Region: An aromatic or heteroaromatic spacer (often phenyl or pyridine) connects the ZBG to the "Cap" group.
- Cap Group: Interacts with the rim of the HDAC active site. Variation here dictates potency and physicochemical properties (solubility, permeability).
- 4-Position Substitution: Adding a Fluorine atom at the 4-position of the benzamide ring (as in Chidamide) significantly increases selectivity for HDAC3.



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Caption: Mechanism of Class I HDAC inhibition by 2-aminobenzamides via Zinc chelation.

Part 2: The 3-Aminobenzamide Class (DNA Repair)

Shifting the amino group to the meta position drastically alters the pharmacological profile, moving from metalloenzyme inhibition to cofactor competition.

Target: Poly(ADP-ribose) Polymerase (PARP)

3-aminobenzamide (3-AB) is a prototypical inhibitor of PARP-1 and PARP-2 enzymes.

- Mechanism: It acts as a competitive inhibitor of NAD⁺. The amide moiety mimics the nicotinamide ribose of NAD⁺, binding to the catalytic site of PARP.
- Therapeutic Utility: While 3-AB itself is a tool compound due to low potency (IC₅₀ ~ μM range), it established the paradigm for PARP inhibition, leading to modern drugs like Olaparib (which use more complex scaffolds but exploit similar binding pockets).
- Application: Sensitizing cancer cells to DNA-damaging agents (chemotherapy, radiation) by preventing single-strand break repair.

Part 3: The 4-Aminobenzamide Class (GPCR Modulation)

Derivatives of 4-aminobenzamide (often with a 5-chloro-2-methoxy substitution pattern) are privileged structures for G-Protein Coupled Receptors (GPCRs), specifically serotonin receptors.

Target: 5-HT₄ Receptor (Agonism)[1][2][3][4]

- Mechanism: These compounds act as gastroprokinetic agents. By agonizing 5-HT₄ receptors in the enteric nervous system, they enhance acetylcholine release, promoting gut motility.
- Key Agents:

- Cisapride: A 4-amino-5-chloro-2-methoxybenzamide derivative. (Note: Withdrawn in many markets due to hERG channel blockade/QT prolongation).
- Metoclopramide: A benzamide that antagonizes D2 dopamine receptors and agonizes 5-HT4 receptors.
- Prucalopride: A structural evolution (dihydrobenzofurancarboxamide) that maintains the pharmacophore but improves selectivity for 5-HT4 over hERG.

Part 4: Experimental Validation Framework

To validate a novel aminobenzamide derivative, a "Self-Validating" workflow is required, progressing from biochemical affinity to cellular function.

Protocol 1: Fluorometric HDAC Activity Assay (Biochemical)

Objective: Determine the IC₅₀ of a 2-aminobenzamide derivative against purified HDAC1/3.

Reagents:

- HDAC Assay Buffer (50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂).
- Fluorogenic Substrate: Acetylated Lysine-AMC (7-amino-4-methylcoumarin).
- Developer Solution: Trypsin (to cleave deacetylated substrate).
- Positive Control: Trichostatin A (TSA).

Step-by-Step Methodology:

- Enzyme Prep: Dilute recombinant HDAC1 or HDAC3 to 5 ng/μL in Assay Buffer. Keep on ice.
- Compound Prep: Prepare 10-point serial dilutions of the aminobenzamide derivative in DMSO. (Final DMSO concentration <1%).^[1]
- Incubation (Reaction):

- Add 10 μ L of diluted compound to a black 96-well plate.
- Add 15 μ L of enzyme solution. Incubate 10 mins at 37°C to allow inhibitor binding.
- Initiate reaction by adding 25 μ L of Fluorogenic Substrate (50 μ M final).
- Incubate for 30 mins at 37°C.
- Development: Add 50 μ L of Developer Solution (containing Trypsin). Incubate 15 mins at Room Temp.
 - Logic: Trypsin only cleaves the deacetylated lysine-AMC, releasing the fluorescent AMC fluorophore. If HDAC is inhibited, lysine remains acetylated, Trypsin cannot cleave it, and no fluorescence occurs.
- Detection: Read Fluorescence (Ex: 360 nm / Em: 460 nm).
- Analysis: Fit data to a sigmoidal dose-response curve to calculate IC50.

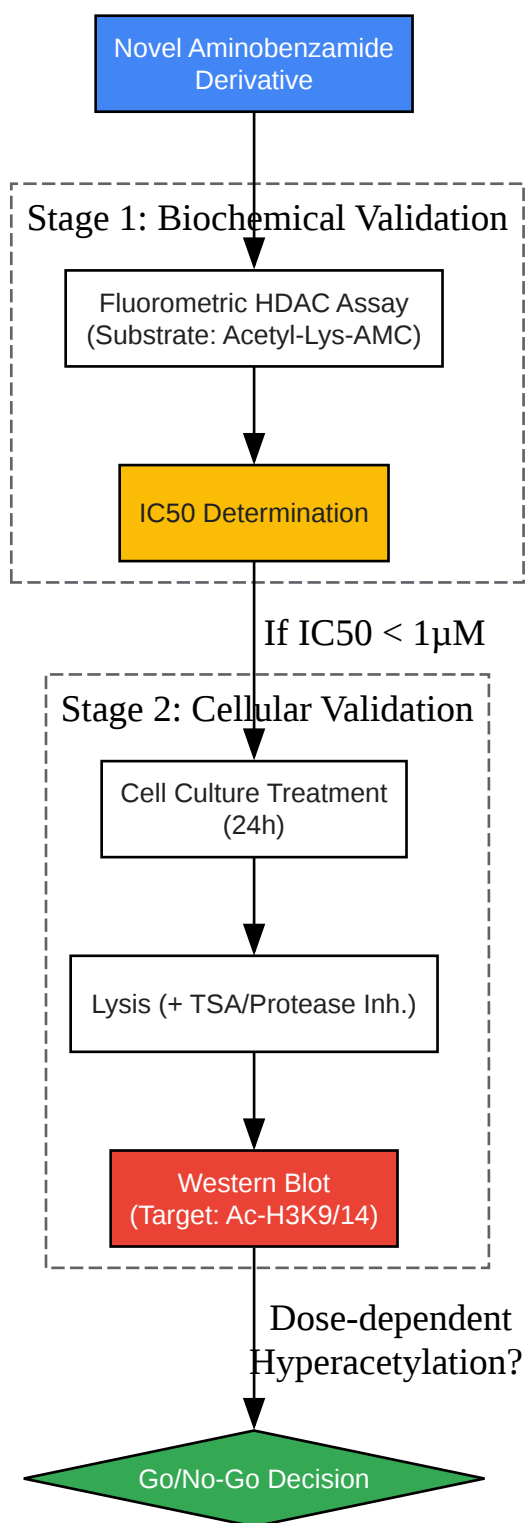
Protocol 2: Western Blot for Histone Acetylation (Cellular)

Objective: Confirm the compound enters the cell and inhibits HDACs in a chromatin context.

Step-by-Step Methodology:

- Treatment: Treat HCT116 (colon cancer) cells with the aminobenzamide derivative at 1x, 5x, and 10x the biochemical IC50 for 24 hours. Include a DMSO control and Entinostat (1 μ M) as positive control.
- Lysis: Harvest cells and lyse in RIPA buffer containing protease inhibitors and phosphatase inhibitors.
 - Critical Step: Add 1 μ M TSA to the lysis buffer to prevent post-lysis deacetylation by residual HDAC activity.
- Separation: Load 20 μ g protein per lane on a 15% SDS-PAGE gel (Histones are small, ~15 kDa; high percentage gels are required for resolution).

- Transfer: Transfer to PVDF membrane (0.2 μ m pore size recommended for small proteins).
- Blotting:
 - Primary Antibody: Anti-Acetyl-Histone H3 (Lys9/Lys14) (Rabbit, 1:1000).
 - Loading Control: Anti-Total Histone H3 (not Actin/Tubulin, to normalize for chromatin loading).
- Validation Criteria: A dose-dependent increase in the Acetyl-H3 band intensity compared to DMSO control confirms cellular HDAC inhibition.



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Caption: Experimental workflow for validating aminobenzamide HDAC inhibitors.

References

- Mechanism of Action of 2-Aminobenzamide HDAC Inhibitors. National Institutes of Health (NIH). Available at: [\[Link\]](#)
- Structure-Activity Relationships of Aminobenzamides. ResearchGate. Available at: [\[Link\]](#)

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